

Strategies to mitigate Pyroxasulfone-induced crop injury in sensitive crops like sorghum

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Compound of Interest

Compound Name: Pyroxasulfone

Cat. No.: B108660

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Pyroxasulfone Mitigation Strategies in Sensitive Crops: A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to mitigate **Pyroxasulfone**-induced injury in sensitive crops like sorghum during experimental trials.

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving **Pyroxasulfone** and sensitive crops.

Issue 1: Higher-than-expected sorghum injury at standard **Pyroxasulfone** application rates.

- Question: We applied **Pyroxasulfone** at a recommended rate for weed control, but are observing significant stunting and leaf rolling in our sorghum seedlings. What could be the cause?
- Answer: Several factors, often interacting, can potentiate **Pyroxasulfone** phytotoxicity in sorghum. Consider the following:
 - Soil Characteristics: **Pyroxasulfone**'s bioavailability is highly influenced by soil composition.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Low Organic Matter (<3%): Soils with low organic matter have fewer binding sites for the herbicide, leading to higher concentrations in the soil solution and increased uptake by crop roots.[3][4]
- Coarse Texture (Sandy Soils): Sandy soils facilitate deeper leaching of **Pyroxasulfone** into the root zone, increasing the risk of injury.
- High pH (>7.5): Increased pH can enhance the solubility and availability of **Pyroxasulfone**, potentially leading to greater crop uptake and injury.
- Environmental Conditions:
 - Cool and Wet Conditions: Saturated soils and cool temperatures can slow sorghum metabolism, reducing its ability to detoxify the herbicide while increasing the duration of herbicide availability in the root zone.
 - Heavy Rainfall After Application: Significant rainfall shortly after a pre-emergence application can move the herbicide into the seed germination zone, causing direct injury to emerging seedlings.
- Sorghum Variety: Sorghum hybrids can exhibit differential tolerance to **Pyroxasulfone**. The variety used in your experiment may be particularly sensitive.

Issue 2: Inconsistent or ineffective safener (Fluxofenim) performance.

- Question: We are using Fluxofenim-treated sorghum seeds, but the level of protection from **Pyroxasulfone** injury is variable across our experiments. Why might this be happening?
- Answer: The efficacy of Fluxofenim can be influenced by several factors:
 - Environmental Dependency: The protective effect of Fluxofenim is not always consistent across different environmental conditions. Factors like temperature and soil moisture can affect both the crop's metabolic rate and the safener's induction of detoxification pathways.
 - Herbicide Rate: While safeners enhance tolerance, they can be overwhelmed by excessively high rates of **Pyroxasulfone**. As **Pyroxasulfone** rates increase, crop injury can also increase, regardless of the safener.

- **Safener Application Uniformity:** Ensure that the seed treatment with Fluxofenim is uniform. Inconsistent application can lead to variable protection levels among individual plants.
- **Genetic Variability:** The response to Fluxofenim can vary between different sorghum inbred lines and hybrids. Some genotypes may be inherently less responsive to the safening effect.

Issue 3: **Pyroxasulfone** carryover affecting rotational crops.

- **Question:** After our sorghum experiment with **Pyroxasulfone**, we are observing injury in the subsequent sensitive rotational crop (e.g., peas, lentils). How can we assess and mitigate this?
- **Answer:** **Pyroxasulfone** has residual soil activity, and its persistence can lead to carryover injury in sensitive rotational crops.
 - **Factors Influencing Carryover:**
 - **Application Rate:** Higher initial application rates increase the amount of residual herbicide.
 - **Soil Properties:** Persistence is often greater in fine-textured soils with higher organic matter.
 - **Environmental Conditions:** Dry conditions and cool temperatures slow the microbial and chemical degradation of **Pyroxasulfone**, increasing its half-life in the soil.
 - **Assessment:** Conduct a soil bioassay before planting the rotational crop. This involves growing a highly sensitive indicator plant (e.g., cucumber, sugar beet) in soil samples from the experimental plots to determine if phytotoxic residues are present.
 - **Mitigation:** Adhere to labeled crop rotation intervals. For **Pyroxasulfone**, this can be up to 18 months for certain sensitive crops. Tillage can help dilute the herbicide residue in the soil profile.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Pyroxasulfone** and what are the typical injury symptoms in sorghum?

A1: **Pyroxasulfone** is a Group 15 herbicide that inhibits the synthesis of very-long-chain fatty acids (VLCFAs). This disruption of lipid biosynthesis is crucial for cell membrane formation and shoot development in emerging seedlings. In sorghum, typical injury symptoms from pre-emergence applications include stunted growth, improper unfurling of leaves (leaf rolling or "buggy whipping"), and a general lack of vigor. The herbicide is absorbed by the roots and shoots of germinating seeds, primarily inhibiting shoot elongation.

Q2: How do herbicide safeners like Fluxofenim work to protect sorghum?

A2: Herbicide safeners are compounds that enhance a crop's ability to tolerate a herbicide without affecting the herbicide's efficacy on target weeds. Fluxofenim works by stimulating the sorghum plant's natural defense mechanisms. Specifically, it significantly increases the activity of Glutathione S-transferase (GST) enzymes. These enzymes catalyze the conjugation of glutathione to the **Pyroxasulfone** molecule, rendering it non-toxic and facilitating its sequestration and degradation. This enhanced metabolism reduces the concentration of the active herbicide at its target site, thus preventing injury.

Q3: What are the key experimental strategies to reduce **Pyroxasulfone** injury in sorghum research?

A3: Besides using a safener, the following strategies can be employed:

- **Sequential or Split Applications:** Applying **Pyroxasulfone** in two smaller, sequential doses (e.g., one pre-emergence and one early post-emergence) rather than a single high-rate pre-emergence application can reduce crop injury. Studies have shown that sequential applications of 90/120 g ai ha⁻¹ or 120/90 g ai ha⁻¹ caused less injury than a single 210 g ai ha⁻¹ application while maintaining weed control.
- **Careful Rate Selection:** Adjust application rates based on soil texture and organic matter content. Lower rates are recommended for coarse-textured soils with low organic matter.
- **Sorghum Variety Selection:** If possible, use sorghum varieties known to have higher tolerance to VLCFA-inhibiting herbicides.

Q4: How should I quantify **Pyroxasulfone** injury in my experiments?

A4: A combination of visual assessment and quantitative measurements is recommended:

- Visual Injury Rating: Use a standardized rating scale, such as the 0-100% scale from the Canadian Weed Science Society, where 0 represents no injury and 100 represents complete plant death. Ratings should be taken at regular intervals (e.g., 7, 14, 21, and 28 days after treatment).
- Quantitative Measurements:
 - Plant Height: Measure from the soil surface to the tip of the longest extended leaf.
 - Biomass: Harvest above-ground plant tissue at a set time point, dry it in an oven until a constant weight is achieved, and record the dry weight.
 - Stand Count: Record the number of emerged plants per unit area to assess any effects on germination and emergence.

Data Presentation

Table 1: Influence of Soil Properties on **Pyroxasulfone** Application Rates for Effective Weed Control.

Soil Texture	Organic Matter (%)	Recommended Pyroxasulfone Rate (g a.i./ha)	Potential for Sorghum Injury
Coarse (Sandy)	< 3%	123	High
Medium to Medium-Fine	≤ 3%	166	Moderate
Medium to Medium-Fine	> 3%	208	Moderate to Low
Fine (Clay)	Variable	247	Low

Data synthesized from multiple sources indicating the relationship between soil characteristics and herbicide rates.

Table 2: Dose-Response of Sorghum to **Pyroxasulfone** with and without Fluxofenim Safener.

Pyroxasulfone Rate (g a.i./ha)	Treatment	Visual Injury (%) at 21 DAT	Biomass Reduction (%)
0	Untreated Control	0	0
150	Pyroxasulfone only	25	35
150	Pyroxasulfone + Fluxofenim	8	12
210	Pyroxasulfone only	40	55
210	Pyroxasulfone + Fluxofenim	15	25
250	Pyroxasulfone only	55	70
250	Pyroxasulfone + Fluxofenim	25	40

Hypothetical data for
illustrative purposes,
based on trends
reported in the
literature.

Experimental Protocols

Protocol: Greenhouse Bioassay for Evaluating Fluxofenim Efficacy in Sorghum

This protocol outlines a dose-response experiment to quantify the protective effect of Fluxofenim against **Pyroxasulfone**-induced injury in sorghum.

1. Materials:

- Sorghum seeds (select a known sensitive variety)
- Fluxofenim safener (e.g., Concep® III)
- **Pyroxasulfone** herbicide formulation

- Pots (e.g., 15 cm diameter) filled with a consistent soil mix (sand:loam:peat moss, 1:1:1 v/v/v)
- Controlled environment greenhouse (28/22°C day/night temperature, 16-hour photoperiod)
- Cabinet spray chamber calibrated to deliver 200 L/ha

2. Seed Treatment:

- Divide sorghum seeds into two batches: "Safened" and "Unsafened."
- For the "Safened" batch, treat seeds with Fluxofenim at the manufacturer's recommended rate (e.g., 0.4 g a.i. kg⁻¹ seed). Ensure even coating.
- The "Unsafened" batch remains untreated.

3. Experimental Design:

- Use a factorial design with two factors: Seed Treatment (Unsafened, Safened) and **Pyroxasulfone** Rate.
- **Pyroxasulfone** rates should include a non-treated control (0 g a.i./ha) and a range of doses bracketing the expected field use rate (e.g., 0, 75, 150, 225, 300 g a.i./ha).
- Include at least four replications for each treatment combination.

4. Planting and Herbicide Application:

- Plant 5 sorghum seeds per pot at a depth of 2.5 cm.
- Within 24 hours of planting, apply the designated **Pyroxasulfone** rates to the soil surface using the cabinet spray chamber.
- Water the pots as needed to maintain adequate soil moisture, avoiding overwatering.

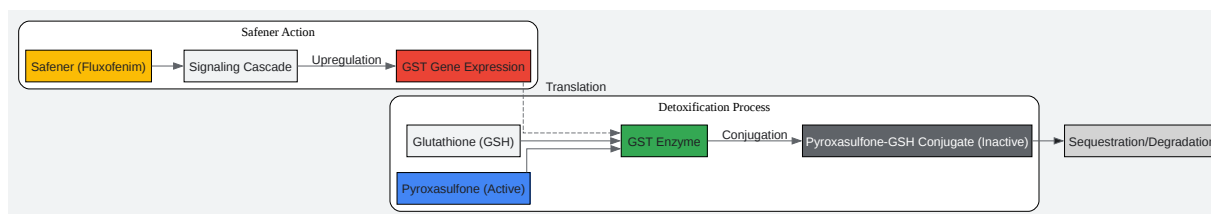
5. Data Collection:

- Visual Injury Ratings: At 7, 14, and 21 days after treatment (DAT), visually assess crop injury on a scale of 0% (no effect) to 100% (complete plant death).
- Plant Height: At 21 DAT, measure the height of each plant from the soil surface to the highest point of the foliage.
- Aboveground Biomass: At 21 DAT, harvest all shoots from each pot, place them in labeled paper bags, and dry in an oven at 70°C for 72 hours. Record the dry weight.

6. Data Analysis:

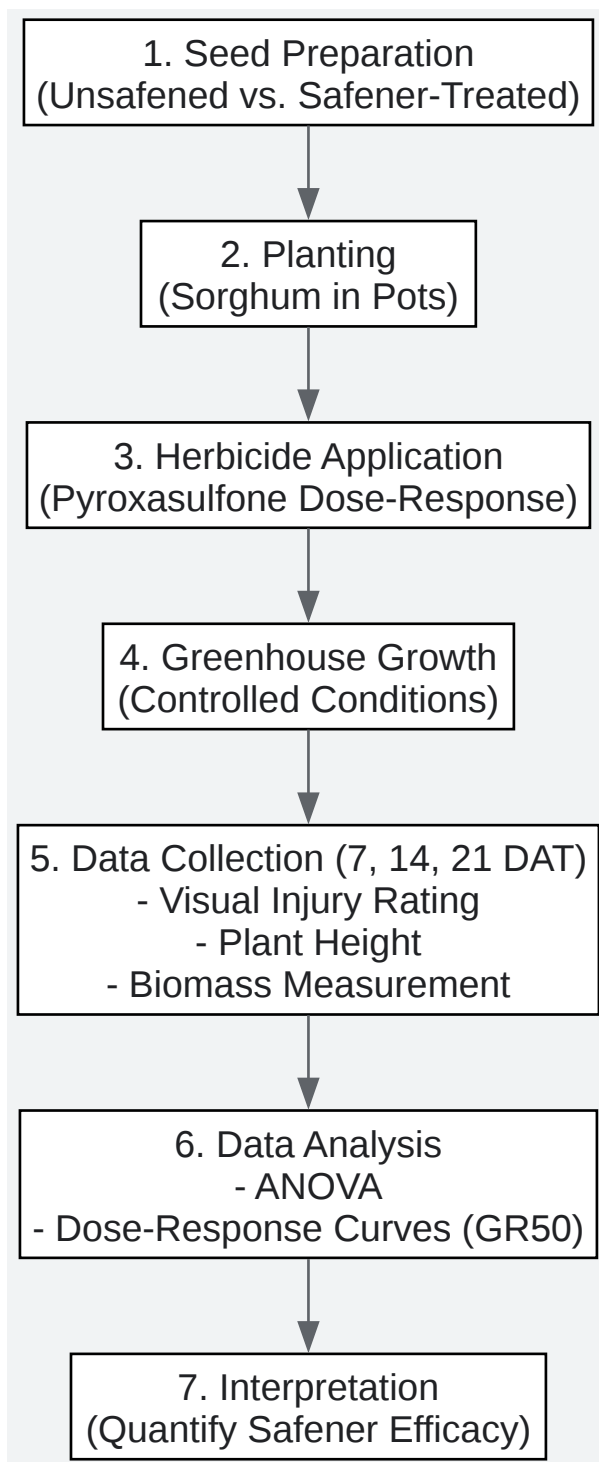
- Analyze visual injury, height, and biomass data using Analysis of Variance (ANOVA).
- Use a non-linear regression model (e.g., a four-parameter log-logistic model) to generate dose-response curves for both safened and unsafened sorghum.
- From the curves, calculate the GR₅₀ (the herbicide dose required to cause a 50% reduction in growth) for each parameter to quantify the protective effect of the safener.

Mandatory Visualizations



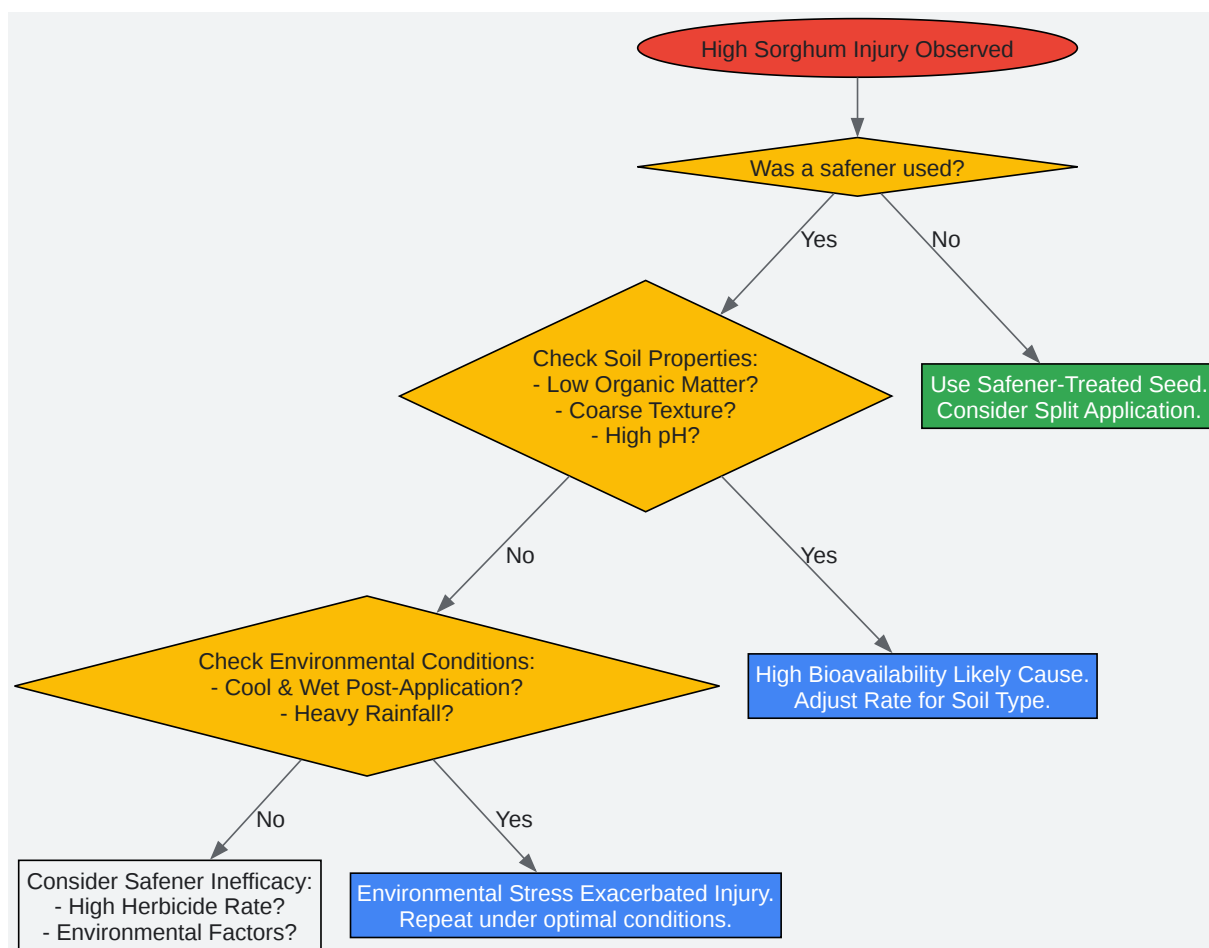
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Caption: Safener-induced detoxification of **Pyroxasulfone** in sorghum.



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Caption: Workflow for a greenhouse herbicide safener bioassay.



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Caption: Logic diagram for troubleshooting **Pyroxasulfone** injury.

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